

Application Note: HPLC-MS Analysis of Dichlorobenzenetriol Isomers

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Compound of Interest

Compound Name: *Dichlorobenzenetriol*

Cat. No.: *B15176847*

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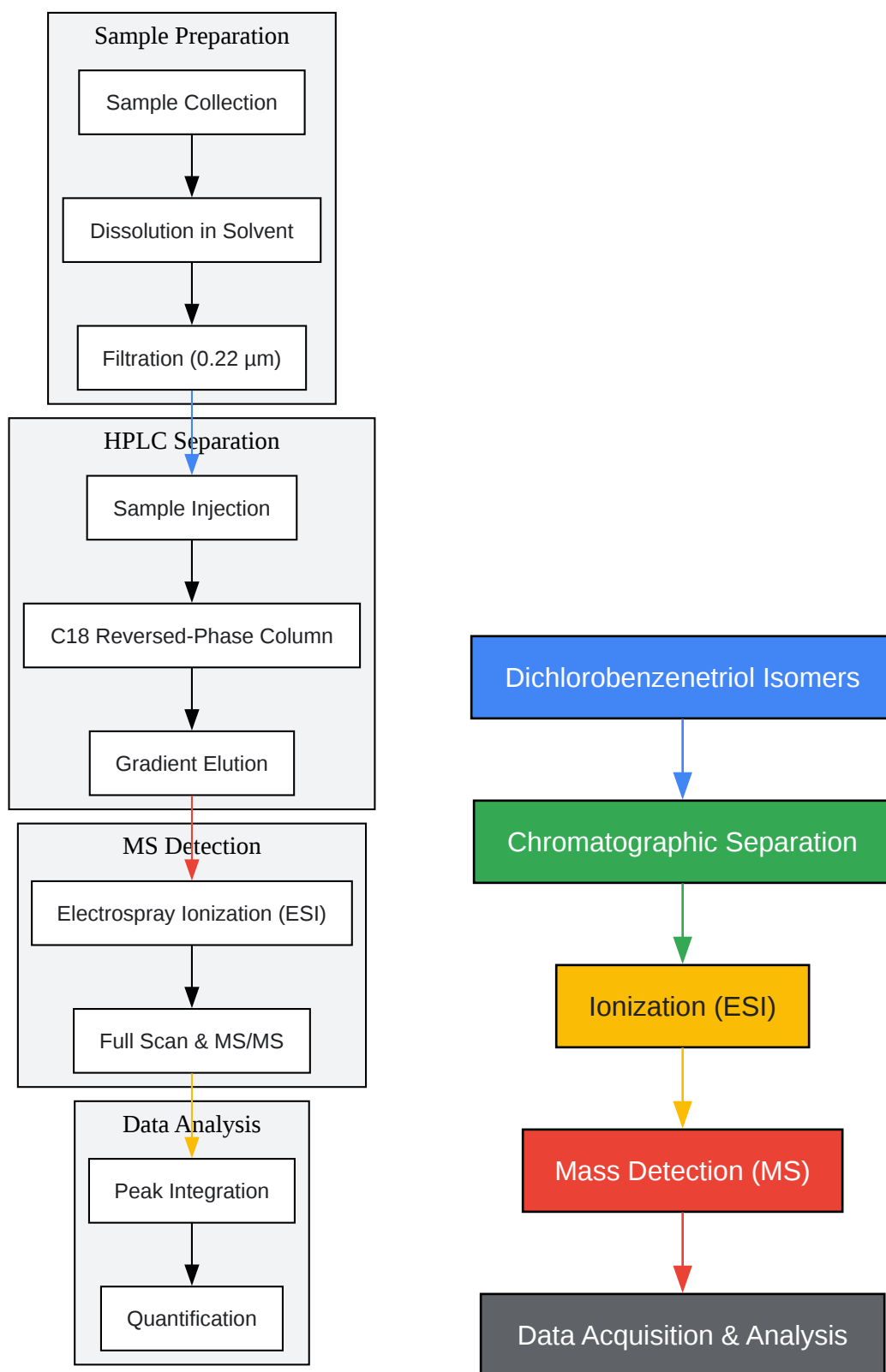
Abstract

This application note details a robust method for the separation and quantification of **dichlorobenzenetriol** isomers using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS). The protocol outlines a comprehensive workflow from sample preparation to data analysis, providing researchers, scientists, and drug development professionals with a reliable methodology for the characterization of these compounds. The use of a C18 reversed-phase column with a gradient elution profile allows for the effective separation of isomers, while mass spectrometry provides sensitive and selective detection.

Introduction

Dichlorobenzenetriols are a class of aromatic compounds that can exist in various isomeric forms. Due to their structural similarities, the separation and quantification of these isomers can be challenging.[1][2] HPLC coupled with MS is a powerful analytical technique for this purpose, offering high-resolution separation and sensitive detection.[3] This application note presents a detailed protocol for the analysis of **dichlorobenzenetriol** mixtures, which can be adapted for various research and quality control applications.

Experimental Workflow



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References

- 1. Separation and identification of cis and trans isomers of 2-butene-1,4-diol and lafutidine by HPLC and LC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Separation and identification of cis and trans isomers of 2-butene-1,4-diol and lafutidine by HPLC and LC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A sensitive LC–MS/MS method for isomer separation and quantitative determination of 51 pyrrolizidine alkaloids and two tropane alkaloids in cow's milk - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: HPLC-MS Analysis of Dichlorobenzenetriol Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176847#hplc-ms-analysis-of-dichlorobenzenetriol-mixtures]

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